

Safeguarding Research: A Technical Guide to the Safe Handling of 2-Iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Iodobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Iodobenzaldehyde** (CAS No. 26260-02-6), a crucial reagent in synthetic organic chemistry and drug discovery. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk to personnel.

Hazard Identification and Classification

2-Iodobenzaldehyde is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[1][2][3][4]} It is crucial to understand and mitigate these risks through proper handling and the use of personal protective equipment.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation

Signal Word:Warning[2]

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a substance.

Health	Flammability	Instability	Special
2	1	0	N/A

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Iodobenzaldehyde** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₅ IO
Molecular Weight	232.02 g/mol
Appearance	White to light beige crystalline powder
Melting Point	36-39 °C (lit.)
Boiling Point	266.3 °C at 760 mmHg
Density	1.883 g/cm ³
Flash Point	114.8 °C
Vapor Pressure	0.00873 mmHg at 25°C
Solubility	Soluble in Methanol
Storage Temperature	2-8°C

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are paramount in preventing exposure to **2-Iodobenzaldehyde**.

Engineering Controls

- Ventilation: Work with **2-Iodobenzaldehyde** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face	Chemical safety goggles or a face shield.
Skin	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
Respiratory	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge.

Safe Handling and Storage

Proper handling and storage practices are critical to maintaining the integrity of the chemical and ensuring a safe laboratory environment.

Handling

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust or fumes.[\[2\]](#)
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area or a chemical fume hood.[\[2\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep refrigerated at 2-8°C.
- Protect from light and moisture.
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [2]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Fire and Explosion Hazard Data

While not highly flammable, **2-Iodobenzaldehyde** can combust at high temperatures.

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[\[2\]](#)
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Accidental Release Measures

In the case of a spill, follow these procedures to minimize exposure and environmental contamination.

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate PPE as described in Section 3.2.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Methods for Cleaning Up:** Carefully sweep up the solid material, avoiding dust generation. Place in a sealed, labeled container for disposal.

Toxicological Information

The toxicological properties of **2-Iodobenzaldehyde** have not been fully investigated.[2] The available information indicates that it is an irritant to the skin, eyes, and respiratory system.

Acute Toxicity

Specific quantitative data on acute toxicity (e.g., LD50, LC50) for **2-Iodobenzaldehyde** is not readily available in public literature.

Experimental Protocols for Irritation Studies

While specific experimental data for **2-Iodobenzaldehyde** is lacking, the following are generalized methodologies based on OECD guidelines that would be employed to assess skin and eye irritation potential.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

- **Objective:** To determine the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.
- **Methodology:**
 - A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area of skin (approx. 6 cm²) of a test animal (typically an albino rabbit).
 - The substance is held in contact with the skin with a porous gauze dressing for a specified period (usually 4 hours).
 - After the exposure period, the dressing is removed, and the skin is cleansed.

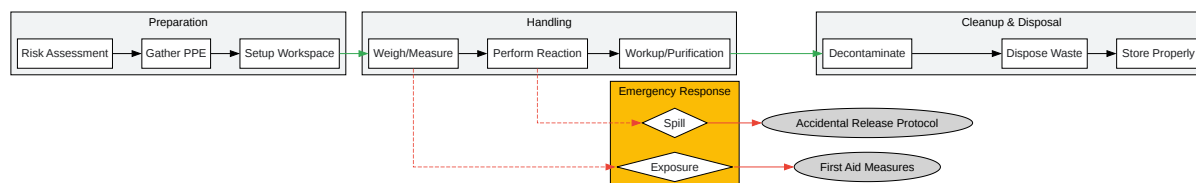
- The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- The severity of the reactions is scored, and the substance is classified based on the scores.

OECD Guideline 405: Acute Eye Irritation/Corrosion

- Objective: To assess the potential of a substance to produce irritation or damage to the eye.
- Methodology:
 - A small, measured amount (0.1 mL of a liquid or 0.1 g of a solid) of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye remains untreated and serves as a control.
 - The eyes are observed for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
 - The severity of the ocular lesions is scored.
 - The substance is classified based on the persistence and severity of the observed eye reactions.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Iodobenzaldehyde**.



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Caption: Workflow for Safe Handling of **2-Iodobenzaldehyde**.

Disposal Considerations

Waste disposal must be conducted in accordance with all applicable federal, state, and local regulations. Chemical waste should be collected in a designated, labeled container and disposed of through a licensed waste disposal company. Do not dispose of down the drain or in household trash.

Disclaimer: This document is intended as a guide for trained professionals and does not replace a formal risk assessment. All laboratory personnel should be thoroughly trained in the safe handling of hazardous chemicals. Always consult the most current Safety Data Sheet (SDS) from the supplier before use.

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